Application Note: Protocol for Testing Antifungal Activity of 2-Bromo-N-hydroxybenzimidamide

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Compound of Interest	
Compound Name:	*2-Bromo-N-hydroxybenzimidamide*
CAS No.:	*132475-60-6*
Cat. No.:	*B154591*

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Abstract & Scope

This application note details the standardized protocol for evaluating the antifungal efficacy of **2-Bromo-N-hydroxybenzimidamide** (an amidoxime derivative). Amidoximes are chemically distinct from hydroxamic acids and often serve as prodrugs for amidines (e.g., pentamidine analogues), known for DNA minor groove binding and enzymatic inhibition.

Given the hydrophobic nature of the 2-bromo substituent and the potential hydrolytic sensitivity of the amidoxime group, this protocol emphasizes rigorous solubility management and pH control. The methodology aligns with CLSI M27 (Yeasts) and CLSI M38 (Filamentous Fungi) guidelines to ensure data is viable for regulatory submission.

Target Audience: Medicinal Chemists, Microbiologists, and DMPK Scientists.

Chemical Handling & Preparation[1][2][3]

Compound: **2-Bromo-N-hydroxybenzimidamide** Molecular Class: Amidoxime / Benzamidamide derivative Solubility Profile: Low aqueous solubility; soluble in DMSO.

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Stock Solution Preparation

The 2-bromo substitution increases lipophilicity. Improper solvation will lead to "crashing out" in aqueous media, yielding false negatives.

- Weighing: Weigh 10 mg of dry powder into a sterile glass vial (avoid plastic if static is an issue).
- Solvation: Dissolve in 100% molecular-grade Dimethyl Sulfoxide (DMSO) to achieve a 10 mg/mL (approx. 46 mM) master stock.
  - Critical Step: Vortex for 30 seconds. If visual particulates remain, sonicate for 5 minutes at 40 kHz.
- Storage: Aliquot into amber tubes to prevent photodegradation of the N-hydroxy moiety. Store at -20°C.
  - Stability Note: Amidoximes can degrade to amides or nitriles under extreme pH. Use stocks within 3 months.

Primary Screening: MIC Determination (Broth Microdilution)[4]

This section follows the CLSI M27-A3 (Yeasts) and M38-A2 (Molds) standards.

Materials

- Media: RPMI 1640 with L-glutamine, without bicarbonate.
- Buffer: 0.165 M MOPS (3-(N-morpholino)propanesulfonic acid), adjusted to pH 7.0.
  - Why MOPS? Amidoxime stability is pH-dependent. Unbuffered RPMI can shift pH during fungal growth, altering drug potency.
- Plates: 96-well U-bottom (Yeasts) or Flat-bottom (Molds) polystyrene plates.
- Assay Indicator: Resazurin (Alamar Blue) - Optional for colorimetric endpoint.

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Inoculum Preparation

- Yeasts (C. albicans, C. neoformans): Pick 5 colonies from 24h culture. Suspend in saline to 0.5 McFarland standard (

  CFU/mL). Dilute 1:1000 in RPMI-MOPS.
- Molds (A. fumigatus): Harvest conidia from 7-day sporulating culture. Adjust to

  CFU/mL.

Plate Setup & Dilution Scheme

Perform a 2-fold serial dilution of **2-Bromo-N-hydroxybenzimidamide**.

Well Column	Content	Concentration Range	Purpose
1 - 10	Drug + Media + Fungi	64 g/mL 0.125 g/mL	Test Series
11	Media + Fungi + 1% DMSO	0 g/mL	Growth Control (GC)
12	Media Only	0 g/mL	Sterility Control (SC)

Procedure:

- Dispense 100

  L of 2x drug concentration into Column 1.
- Dispense 100

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L of RPMI-MOPS into Columns 2-10.

- Perform serial transfer (100

  L) from Col 1 through Col 10. Discard final 100

  L.

- Add 100

  L of standardized inoculum to Columns 1-11.

- Final DMSO Concentration: Must remain

  to avoid solvent toxicity.

Incubation & Readout

- Yeasts: 35°C for 24-48 hours.
- Molds: 35°C for 48-72 hours.
- Endpoint (MIC): The lowest concentration showing 100% inhibition (optically clear) compared to Growth Control.
  - Expert Note: For amidoximes, slight trailing (partial inhibition) may occur. If using Resazurin, a shift from Blue (oxidized) to Pink (reduced) indicates metabolic activity.

Secondary Assay: Minimum Fungicidal Concentration (MFC)

MIC measures inhibition; MFC measures killing. This is vital for immunocompromised patient applications.

- Identify the MIC well and all wells with higher concentrations (supraminimal).
- Remove 20

  L from each clear well.

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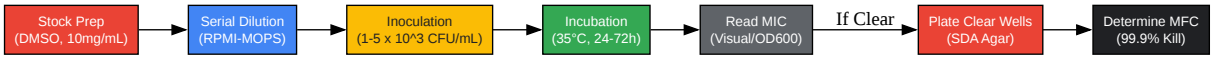
- Spot onto Sabouraud Dextrose Agar (SDA) plates.
- Incubate at 35°C for 48 hours.
- MFC Definition: The lowest concentration yielding

  colonies (representing 99.9% kill).

Workflow Visualization

The following diagram illustrates the logical flow from stock preparation to MFC determination.



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Caption: Figure 1.[1] Integrated workflow for determining MIC and MFC values according to CLSI standards.

Mechanistic Profiling (Advanced Validation)

Once antifungal activity is confirmed (MIC < 8

g/mL), determining the Mode of Action (MoA) is required.

Membrane Permeability Assay (Propidium Iodide)

Amidoximes can interact with cell membranes or chelate wall-associated metals.

- Principle: Propidium Iodide (PI) is membrane-impermeable. If the drug disrupts the membrane, PI enters and binds DNA (fluorescence increases).
- Protocol:
  - Treat fungal cells with 2x MIC of **2-Bromo-N-hydroxybenzimidamide** for 4 hours.
  - Wash with PBS.

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- Stain with PI (1

  g/mL).
- Measure Fluorescence (Ex: 535 nm / Em: 617 nm).
- Positive Control: Amphotericin B.

Biofilm Inhibition (XTT Reduction)

Resistance is often biofilm-mediated.

- Protocol:
  - Grow biofilm in 96-well plates for 24h.
  - Wash non-adherent cells.
  - Add drug dilutions to the biofilm. Incubate 24h.
  - Add XTT/Menadione solution.
  - Read Absorbance at 490 nm (Metabolic activity correlates with color intensity).

Mechanism Decision Tree

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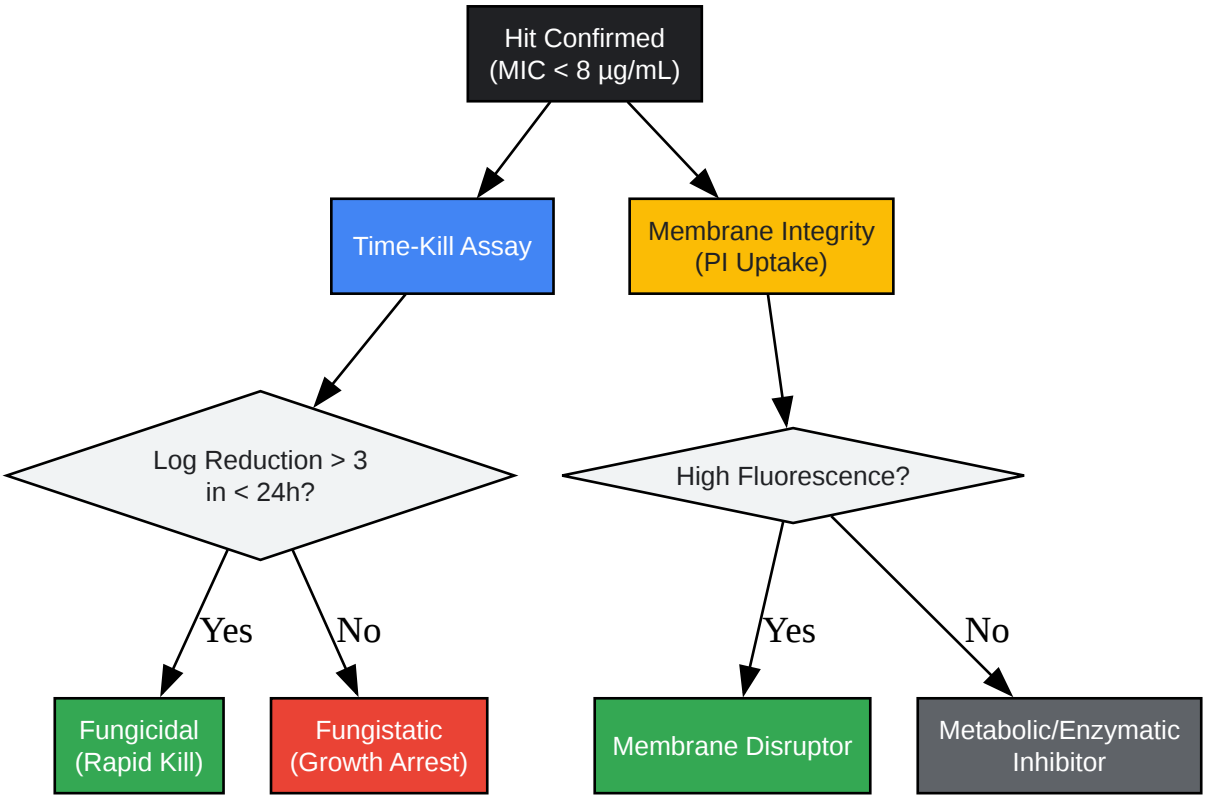

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Caption: Figure 2. Logic flow for categorizing the antifungal mechanism of action.

Data Analysis & Reporting

Report results in a standardized table format to facilitate cross-compound comparison.

Organism	Strain ID	MIC (g/mL)	MFC (g/mL)	MFC/MIC Ratio	Interpretation
C. albicans	ATCC 90028	[Data]	[Data]	< 4	Cidal
A. fumigatus	ATCC 204305	[Data]	[Data]	> 4	Static

Calculation of IC50 (if using OD reader):

Use non-linear regression (Sigmoidal Dose-Response) to solve for IC50.

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